

Demethoxymatteucinol: A Technical Guide to its Natural Sources and Isolation

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the natural sources and isolation protocols for **demethoxymatteucinol**, a C-methylated flavanone with potential pharmacological applications. This document summarizes key data in structured tables, presents detailed experimental methodologies, and includes visualizations to elucidate the isolation workflow.

Natural Sources of Demethoxymatteucinol

Demethoxymatteucinol, a dihydroxyflavanone, has been identified and isolated from several plant species, primarily within the Myrtaceae and Annonaceae families. The compound's presence in these botanicals underscores their potential as a source for further research and development.



Plant Species	Family	Part of Plant Used	Reference
Syzygium aqueum (Water Apple)	Myrtaceae	Leaves	[1][2][3][4][5][6]
Syzygium samarangense (Java Apple)	Myrtaceae	Leaves	
Cleistocalyx operculatus	Myrtaceae	Buds	_
Desmos chinensis	Annonaceae	Seeds	_
Syzygium campanulatum	Myrtaceae	Leaves	[7][8][9]
Syzygium jambos	Myrtaceae	Flowers	[2][6]

Experimental Protocol: Isolation from Syzygium aqueum Leaves

The following protocol is a detailed methodology for the isolation of **demethoxymatteucinol** from the leaves of Syzygium aqueum, based on established research.[1][2][3][5][6]

Plant Material Preparation

- Collection and Identification: Fresh leaves of Syzygium aqueum are collected and authenticated by a plant taxonomist.
- Drying and Pulverization: The leaves are air-dried at room temperature until a constant weight is achieved. The dried leaves are then ground into a fine powder using a mechanical grinder.

Extraction

 Soxhlet Extraction: 300 grams of the powdered dried leaves are subjected to sequential extraction using a Soxhlet apparatus.



- Solvent Gradient: The extraction is performed with a gradient of solvents of increasing polarity:
 - n-hexane
 - Ethyl acetate
 - Methanol
- Extract Collection: The resulting extracts (n-hexane, ethyl acetate, and methanolic) are
 collected separately and concentrated under reduced pressure using a rotary evaporator to
 yield crude extracts. From 300g of dried leaves, approximately 6.99g of n-hexane extract,
 25.97g of ethyl acetate extract, and 75.92g of methanolic extract can be obtained.[2][3][6]

Fractionation and Purification

- Initial Fractionation: The ethyl acetate extract (approximately 25.97g) is subjected to vacuum liquid chromatography (VLC) for initial fractionation.[2][3][6]
 - Stationary Phase: Silica gel
 - Elution: A gradient elution is performed using mixtures of n-hexane, ethyl acetate, and methanol.
 - Fraction Collection: This process yields multiple fractions. In a typical separation, nine primary fractions are collected.[2][3][6]
- Re-chromatography: The fourth fraction (approximately 4.2g), which shows promise for containing the target compound based on preliminary analysis (e.g., thin-layer chromatography), is re-chromatographed using the same VLC system.[3]
 - Further Separation: This second round of chromatography typically yields a larger number of sub-fractions (e.g., 15 sub-fractions).[3]
- Final Purification:
 - Radial Chromatography: The sub-fraction containing the highest concentration of demethoxymatteucinol is further purified using radial chromatography.



Recrystallization: The purified compound is then recrystallized to obtain
 demethoxymatteucinol as a yellow amorphous powder.[1][2][3][5][6]

Structural Elucidation

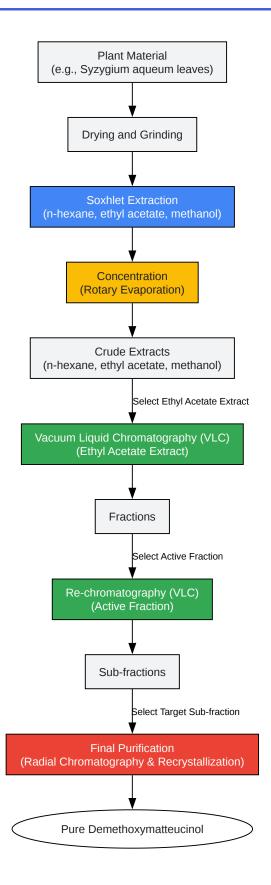
The structure of the isolated compound is confirmed using various spectroscopic techniques:

- Ultraviolet-Visible (UV-Vis) Spectroscopy
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (¹H-NMR, ¹³C-NMR) and 2D (HSQC, HMBC) NMR experiments are conducted to determine the complete chemical structure.[1][3]
 [5]

Visualization of the Isolation Workflow

The following diagram illustrates the general workflow for the isolation of **demethoxymatteucinol** from its natural sources.





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Caption: General workflow for the isolation of **demethoxymatteucinol**.



This technical guide serves as a foundational resource for researchers and professionals in the field of natural product chemistry and drug development, providing essential information on the procurement and isolation of **demethoxymatteucinol** for further investigation.

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